

Using N,N-Dimethyl-histidine as a reference standard in metabolomics

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethyl-histidine*

Cat. No.: *B13699562*

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Application Note: Technical Guide to **N,N-Dimethyl-histidine** (DMH) in Targeted Metabolomics

Abstract

This application note details the protocol for the identification, quantification, and quality control of

-Dimethyl-L-histidine (DMH) in biological matrices using HILIC-MS/MS. While often overshadowed by its isomers (1-methylhistidine and 3-methylhistidine) which serve as markers for muscle turnover, DMH is a critical intermediate in the biosynthesis of Ergothioneine, a potent dietary antioxidant. Accurate measurement of DMH is essential for studying oxidative stress responses and microbial metabolism. This guide addresses the analytical challenge of separating DMH from isobaric interferences and provides a self-validating workflow for high-throughput metabolomics.

Biological Context & Analyte Profile

1.1 The Analyte: N,N-Dimethyl-histidine Unlike the common muscle breakdown markers 1-methylhistidine (1-MH) and 3-methylhistidine (3-MH), which are methylated on the imidazole ring, **N,N-Dimethyl-histidine** is methylated at the

-amino group. It is a zwitterionic betaine precursor.

- IUPAC Name: (2S)-2-(dimethylamino)-3-(1H-imidazol-4-yl)propanoic acid

- Molecular Formula:

(Wait, Histidine is

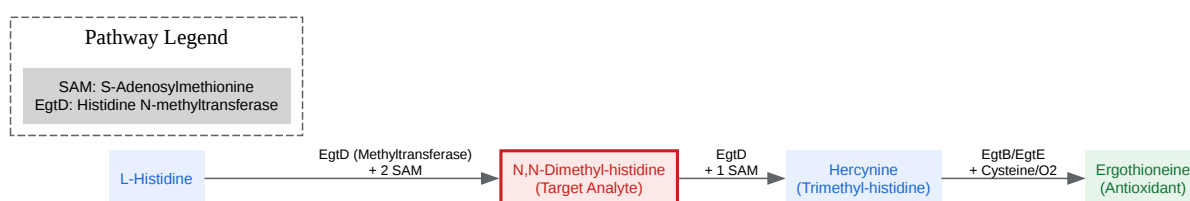
. Dimethyl adds

. Formula:

)

- Monoisotopic Mass: 183.1008 Da
- Key Biological Role: DMH is the direct precursor to Hercynine (trimethyl-histidine) in the biosynthetic pathway of Ergothioneine (EGT). This pathway is primarily active in Actinobacteria and filamentous fungi (e.g., *Neurospora crassa*, *Mycobacterium smegmatis*) [1].

1.2 Pathway Visualization The following diagram illustrates the specific methylation cascade where DMH serves as the critical intermediate.



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Figure 1: The Ergothioneine Biosynthetic Pathway highlighting **N,N-Dimethyl-histidine** as the intermediate between Histidine and Hercynine.

Analytical Challenges & Strategy

2.1 The Isobaric Trap The primary failure mode in DMH analysis is misidentification with ring-methylated isomers. All three compounds share the same nominal mass (183 Da) and similar fragmentation patterns.

Compound	Methylation Site	Polarity (LogP)	Retention (HILIC)
1-Methylhistidine	Imidazole Ring ()	Polar	Moderate
3-Methylhistidine	Imidazole Ring ()	Polar	Moderate
N,N-Dimethyl-histidine	-Amino Group	Highly Polar (Zwitterion)	Strongest

2.2 The Solution: HILIC Chromatography Reverse Phase (C18) chromatography causes these polar analytes to elute in the void volume (co-elution). Hydrophilic Interaction Liquid Chromatography (HILIC) is mandatory. The zwitterionic nature of DMH interacts strongly with zwitterionic stationary phases (e.g., ZIC-pHILIC), providing the necessary selectivity to resolve it from 1-MH and 3-MH [2].

Protocol: LC-MS/MS Method Development

3.1 Reagents & Standards

- Reference Standard: N,N-Dimethyl-L-histidine (Custom synthesis or high-purity supplier).
- Internal Standard (IS): L-Histidine-
(methyl-
) or universal IS like
-Yeast Extract. Note: If specific DMH isotope is unavailable, use 1-Methylhistidine-
but rely on RT for identification.

- Solvents: LC-MS grade Acetonitrile (ACN), Water, Ammonium Acetate, Ammonium Hydroxide.

3.2 Sample Preparation (Protein Precipitation)

- Principle: "Crash and Shoot" to minimize analyte loss.
- Aliquot 50 µL of plasma/biofluid into a 1.5 mL tube.
- Add 200 µL of ice-cold Extraction Solvent (80:20 ACN:Water + 0.1% Formic Acid + Internal Standards).
- Vortex for 30 seconds; Incubate at -20°C for 20 minutes.
- Centrifuge at 15,000 x g for 15 minutes at 4°C.
- Transfer 100 µL of supernatant to an autosampler vial.

3.3 LC-MS/MS Conditions

- Column: Merck SeQuant® ZIC-pHILIC (150 x 2.1 mm, 5 µm) or Waters BEH Amide.
- Mobile Phase A: 20 mM Ammonium Carbonate in Water, pH 9.0 (Adjust with).
- Mobile Phase B: 100% Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Column Temp: 35°C.

Gradient Table:

Time (min)	% B (Organic)	State
0.0	80	Initial Hold
2.0	80	Isocratic
12.0	40	Elution Gradient
12.1	20	Wash
14.0	20	Wash
14.1	80	Re-equilibration

| 18.0 | 80 | End |

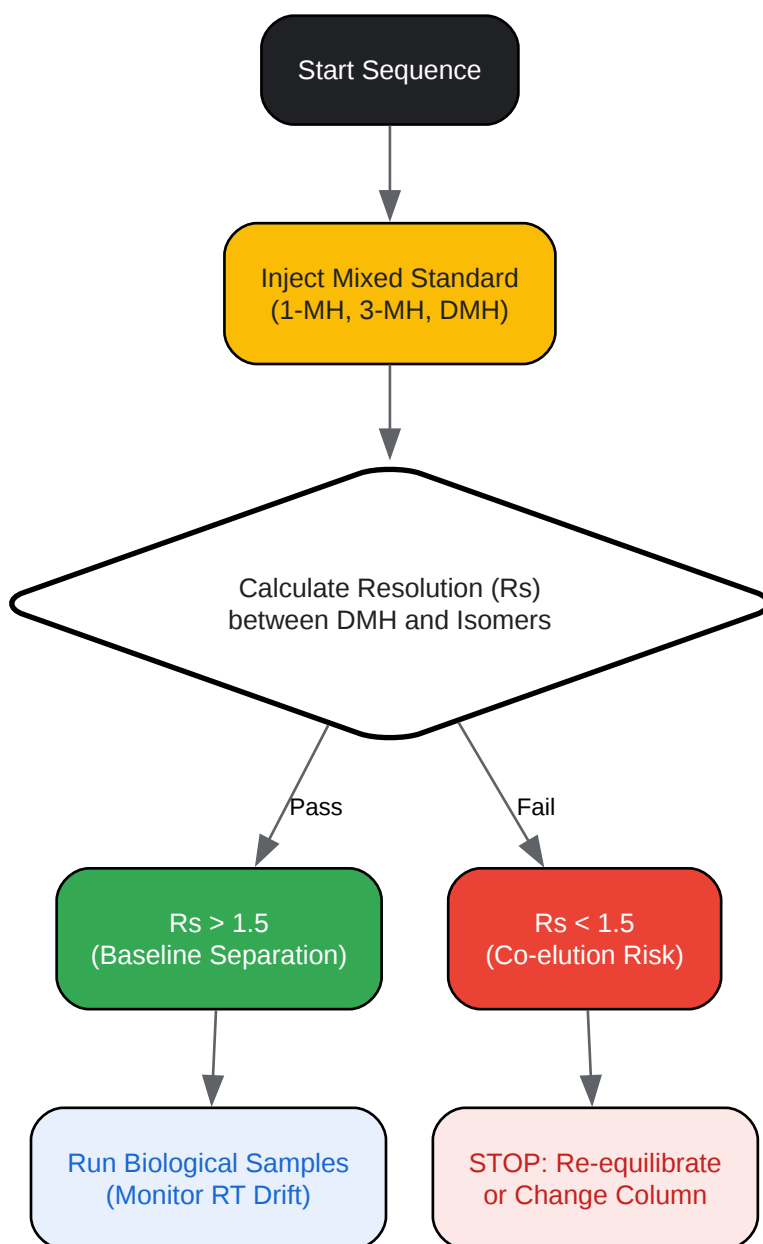
3.4 Mass Spectrometry (MRM Parameters) Operate in Positive Electrospray Ionization (ESI+) mode.

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (V)	Dwell (ms)
N,N-DMH (Quant)	184.1	138.1	20	50
N,N-DMH (Qual)	184.1	95.1	35	50
1-Methylhistidine	170.1	124.1	18	50
3-Methylhistidine	170.1	126.1	18	50

Note: The transition 184.1 -> 138.1 corresponds to the loss of the formate/carboxyl group (), typical for methylated amino acids.

Self-Validating Workflow Logic

To ensure scientific integrity, the experimental design must include a "System Suitability Test" (SST) that flags data if the separation of isomers fails.



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Figure 2: Logical workflow for System Suitability Testing (SST) to ensure isomer separation before sample analysis.

Data Processing & Quality Control

5.1 Identification Criteria

- Retention Time (RT): The peak must elute at the specific RT established by the authentic N,N-DMH standard. In ZIC-pHILIC at pH 9, elution order is typically:
 - Early: 1-Methylhistidine / 3-Methylhistidine
 - Late: **N,N-Dimethyl-histidine** (Due to stronger ionic interaction).
- Ion Ratio: The ratio of the Quant ion (138.1) to the Qual ion (95.1) must be consistent with the standard (20%).[\[1\]](#)

5.2 Linearity & Quantification

- Prepare a 7-point calibration curve (0.1 μM to 100 μM) in surrogate matrix (e.g., 1% BSA) or solvent.
- Acceptance:
; Accuracy of standards
15%.

5.3 Troubleshooting

- Drifting Retention Times: HILIC is sensitive to mobile phase pH. Ensure the Ammonium Carbonate buffer is freshly prepared and pH adjusted carefully.
- Low Sensitivity: Check the ESI source temperature. Zwitterions require efficient desolvation but can degrade if too hot (keep source < 350°C).

References

- Seebeck, F. P. (2010). In vitro reconstitution of Mycobacterial ergothioneine biosynthesis. Journal of the American Chemical Society, 132(19), 6632–6633. [Link](#)
- Buszewski, B., & Noga, S. (2012). Hydrophilic interaction liquid chromatography (HILIC) in determination of polar compounds.[\[2\]](#) Analytical and Bioanalytical Chemistry, 402(1), 231–247. [Link](#)

- Servillo, L., et al. (2015). Hercynine and its methylated derivative in fungal samples: A method for their determination. Food Chemistry, 173, 1140-1147. [Link](#)
- Wishart, D.S., et al. (2022). HMDB 5.0: the Human Metabolome Database for 2022. Nucleic Acids Research, 50(D1), D622–D631. [Link](#)(Note: Cited for general methylhistidine data structures).

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Sources

- 1. msacl.org [msacl.org]
- 2. HILIC-MS for Untargeted Profiling of the Free Glycation Product Diversity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
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